

Application Notes and Protocols for Handling 1-Methoxy-2-propanol

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Compound of Interest

Compound Name: 1-Methoxy-2-methyl-1-propene-1-ol

Cat. No.: B065155

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Introduction

1-Methoxy-2-propanol is a colorless liquid with a mild, ethereal odor.^[1] It is widely used as a solvent in various industrial and laboratory applications.^[2] Due to its flammable nature and potential health hazards, strict safety precautions must be observed during its handling, storage, and disposal.

Hazard Identification

2.1. Physical Hazards:

- Flammable liquid and vapor.^{[2][3][4]}
- Vapors are heavier than air and may travel to a source of ignition and flash back.^{[3][5]}

- Vapors may form explosive mixtures with air, especially in confined spaces or at elevated temperatures.[3][4][5]

2.2. Health Hazards:

- May cause drowsiness or dizziness.[2]
- Causes serious eye irritation.[6]
- May cause respiratory irritation.[6][7]
- Prolonged or repeated skin contact can cause defatting, leading to dryness, cracking, and irritation.[7]
- Ingestion may lead to gastrointestinal irritation and central nervous system depression.[7]

Quantitative Safety Data

Property	Value	Source
CAS Number	107-98-2	[2]
Molecular Formula	C4H10O2	[8]
Molecular Weight	90.12 g/mol	[8]
Appearance	Clear, colorless liquid	[1][7]
Odor	Mild, ethereal	[1]
Boiling Point	118 - 119 °C (244 - 246 °F)	[3]
Flash Point	~33 °C (89 - 91.4 °F)	[7][9]
Density	0.916 g/cm ³ at 25 °C (77 °F)	[3]
Vapor Density	>1 (Air = 1)	[9]
Explosive Limits	1.6 - 13.8 % by volume in air	
LD50 (Oral, Rat)	> 5,000 mg/kg	[10]
LD50 (Dermal, Rabbit)	13,000 mg/kg	
LC50 (Inhalation, Rat)	> 10,800 mg/m ³	[10]

Experimental Protocols

4.1. Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][11]
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, neoprene) to prevent skin exposure.[5][7]
- **Skin and Body Protection:** Wear flame-retardant antistatic protective clothing.[3] A lab coat is mandatory. Ensure safety showers and eyewash stations are readily accessible.[5][7]
- **Respiratory Protection:** Use only in a well-ventilated area, preferably under a chemical fume hood.[3][5] If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN

149 approved respirator.[5][11]

4.2. Safe Handling and Storage:

- Handling:
 - Work in a well-ventilated area or under a chemical fume hood.[3]
 - Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[2][3]
 - Use only non-sparking tools and explosion-proof equipment.[5][11]
 - Ground and bond containers and receiving equipment to prevent static discharge.[2][5]
 - Avoid breathing vapors or mist.[2]
 - Avoid contact with skin, eyes, and clothing.[5]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][3]
 - Keep away from incompatible substances such as strong acids, bases, and oxidizing agents.[2]
 - Store in a flammables-designated area.[7]

4.3. First-Aid Measures:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[5]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower.[3] If skin irritation persists, seek medical attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6] Seek immediate medical attention.[5][7]

- Ingestion: Do NOT induce vomiting. If the victim is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

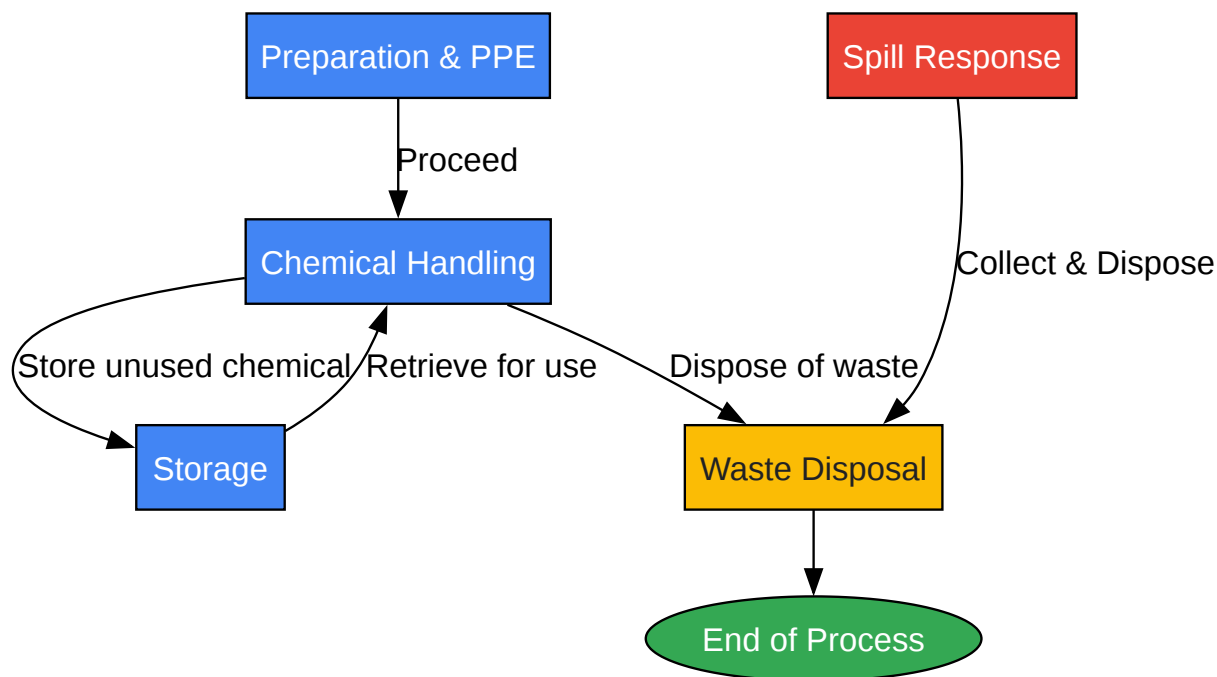
4.4. Spill and Leak Procedures:

- Eliminate all ignition sources from the immediate area.[9]
- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear appropriate PPE as described in section 4.1.
- Contain the spill using inert absorbent material (e.g., sand, earth, vermiculite).[2][7]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[9]
- Do not let the product enter drains.[3]

4.5. Disposal:

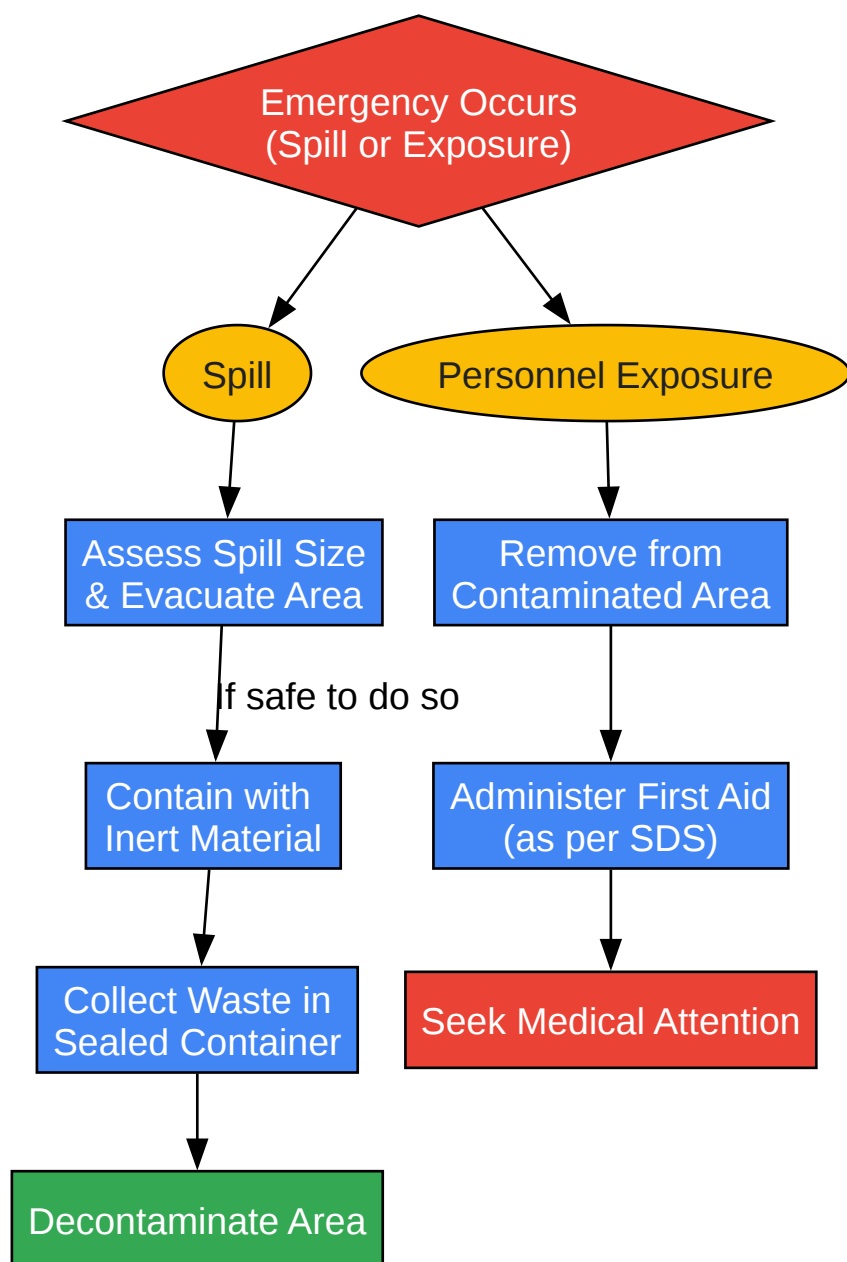
- Dispose of contents and container in accordance with local, regional, national, and international regulations. This should be done at an approved waste disposal plant.[5]

Mandatory Visualization



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Caption: Experimental workflow for handling 1-Methoxy-2-propanol.



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Caption: Decision-making process for emergency situations.

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